

Application Notes: High-Temperature Dyeing of Polyester with C.I. Disperse Yellow 7

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Compound of Interest

Compound Name: Disperse Yellow 60

Cat. No.: B093087

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol and technical data for the high-temperature dyeing of polyester fabrics using C.I. Disperse Yellow 7 (CAS No. 6300-37-4). This information is intended to guide researchers in achieving consistent and high-quality dyeing results for applications where precise coloration and fastness are critical.

Introduction

Disperse Yellow 7 is a monoazo disperse dye known for its bright, reddish-yellow hue and good overall performance on polyester fibers.^{[1][2]} High-temperature dyeing is the preferred method for applying disperse dyes to polyester, as the elevated temperatures (typically 120-135°C) are necessary to swell the polyester fibers, allowing for the diffusion and penetration of the dye molecules into the fiber structure.^[2] This process results in dyeings with excellent fastness properties.

Quantitative Data

The following tables summarize the key quantitative data for the high-temperature dyeing of polyester with Disperse Yellow 7.

Table 1: Physicochemical Properties of C.I. Disperse Yellow 7

Property	Value
C.I. Name	Disperse Yellow 7
C.I. Number	26090
CAS Number	6300-37-4
Molecular Formula	C ₁₉ H ₁₆ N ₄ O
Molecular Weight	316.36 g/mol
Chemical Class	Double Azo
Appearance	Dark Brown Powder
Solubility	Soluble in acetone and DMF

Source:[1]

Table 2: Recommended High-Temperature Dyeing Parameters for Polyester

Parameter	Recommended Value
Dye Concentration	0.5 - 2.0% (on weight of fiber)
Liquor Ratio	1:10 - 1:20
Dyeing Temperature	130°C
Dyeing Time	30 - 60 minutes
pH of Dyebath	4.5 - 5.5 (adjusted with acetic acid)
Dispersing Agent	0.5 - 1.0 g/L
Leveling Agent	0.5 - 1.0 g/L

Table 3: Color Fastness Properties of Disperse Yellow 7 on Polyester (ISO Standards)

Fastness Test	Fading	Staining
Ironing	4	3
Light	6	-
Perspiration	5	5
Washing	4-5	4-5

Source:[1]

Experimental Protocols

High-Temperature Exhaust Dyeing of Polyester Fabric

This protocol describes a standard laboratory procedure for dyeing a 10g sample of polyester fabric.

Materials and Reagents:

- Polyester fabric (10g, pre-scoured and dried)
- C.I. Disperse Yellow 7
- Dispersing agent (e.g., a lignosulphonate-based product)
- Leveling agent (e.g., an ester or aromatic hydrocarbon-based product)
- Acetic acid (glacial)
- Sodium hydrosulfite
- Sodium hydroxide
- Distilled water

Equipment:

- High-temperature laboratory dyeing machine (e.g., glycerin bath or infrared dyeing machine)

- Beakers and graduated cylinders
- Stirring rods
- pH meter
- Analytical balance
- Drying oven

Procedure:

- Dye Dispersion Preparation:
 - Weigh the required amount of Disperse Yellow 7 (e.g., 0.1g for a 1% shade).
 - Make a smooth paste with a small amount of water and the dispersing agent.
 - Add hot water (40-50°C) to the paste with continuous stirring to form a fine dispersion.
- Dye Bath Preparation:
 - Set the liquor ratio to 1:15 (i.e., 150ml of water for a 10g fabric sample).
 - Fill the dyeing vessel with the required volume of distilled water.
 - Add the dispersing agent (e.g., 0.15g for 1 g/L) and leveling agent (e.g., 0.15g for 1 g/L) to the dyebath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
 - Add the prepared dye dispersion to the dyebath.
- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dyebath at room temperature.
 - Raise the temperature of the dyebath to 130°C at a rate of 2°C/minute.

- Maintain the temperature at 130°C for 45 minutes, ensuring continuous agitation.
- Cool the dyebath down to 70°C at a rate of 2-3°C/minute.
- Drain the dyebath.
- Reduction Clearing (After-treatment):
 - Prepare a fresh bath at a 1:15 liquor ratio with:
 - 2 g/L Sodium hydrosulfite
 - 2 g/L Sodium hydroxide
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes. This step is crucial for removing unfixed dye from the fiber surface and improving wet fastness.
 - Drain the bath.
- Final Rinsing and Drying:
 - Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
 - Neutralize the fabric with a dilute solution of acetic acid if necessary.
 - Rinse again with cold water.
 - Dry the dyed fabric in an oven or air-dry.

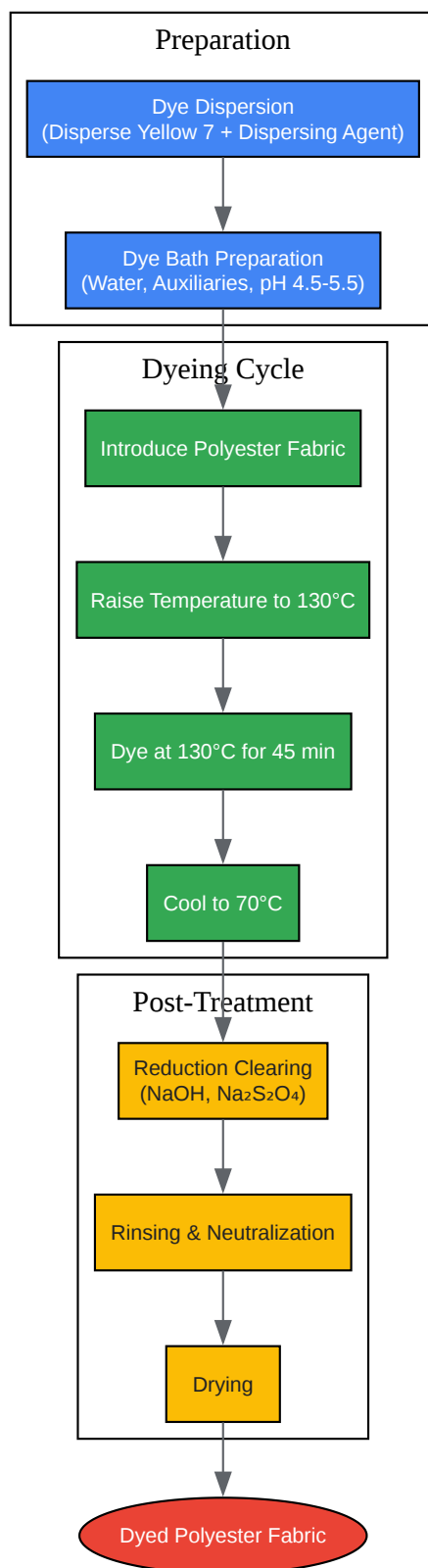
Evaluation of Color Fastness

The color fastness of the dyed fabric should be evaluated according to the relevant ISO 105 standards.

- Washing Fastness: ISO 105-C06
- Rubbing Fastness (Crocking): ISO 105-X12
- Light Fastness: ISO 105-B02

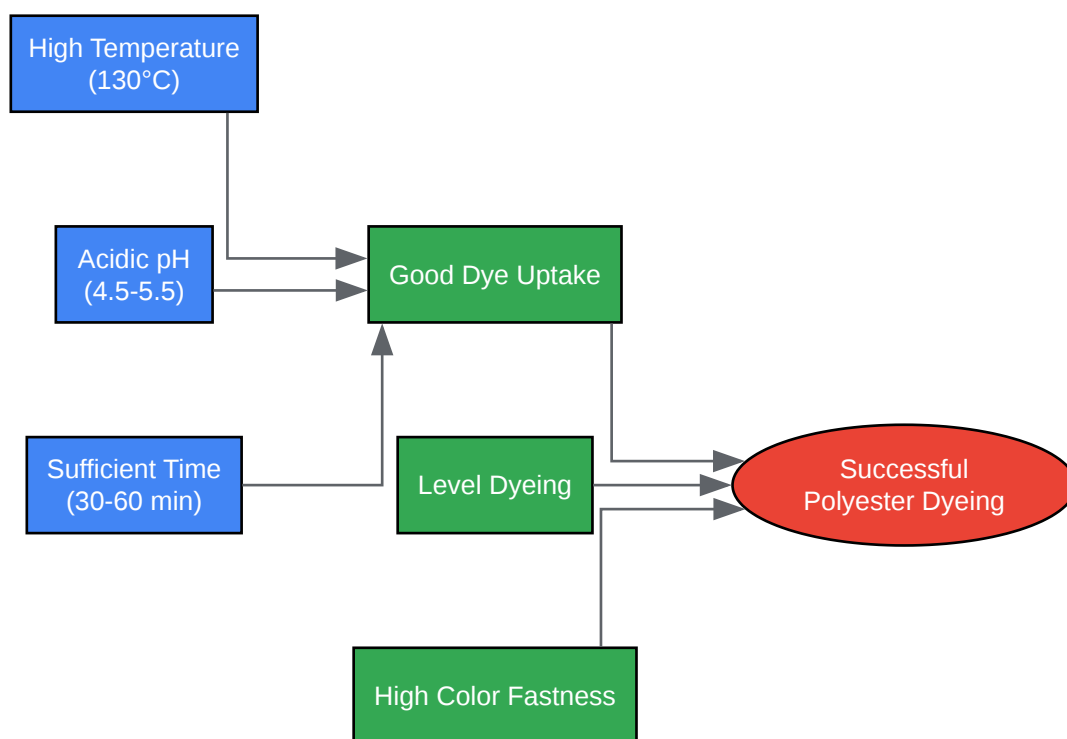
- Perspiration Fastness: ISO 105-E04

Visualizations



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Caption: High-Temperature Dyeing Workflow for Polyester.



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Caption: Key Parameter Relationships in Polyester Dyeing.

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References

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